

# Personal protective equipment for handling 2-Bromo-4-methylpyrimidine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Bromo-4-methylpyrimidine

Cat. No.: B1278442

[Get Quote](#)

## Essential Safety and Handling Guide for 2-Bromo-4-methylpyrimidine

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Bromo-4-methylpyrimidine** (CAS No. 130645-48-6). Given the absence of a comprehensive Safety Data Sheet (SDS) for this specific compound, the following guidance is based on its known GHS hazard statements and safety data from structurally similar compounds, such as 2-Bromo-4-methylpyridine and other brominated pyrimidines. Adherence to these procedures is critical for ensuring personnel safety and regulatory compliance.

## Hazard and Safety Data

A summary of the key safety information for **2-Bromo-4-methylpyrimidine** is provided below. This data is essential for a thorough risk assessment prior to handling.

Property	Value	Reference
CAS Number	130645-48-6	[1]
Molecular Formula	C <sub>5</sub> H <sub>5</sub> BrN <sub>2</sub>	
Formula Weight	173.01	[1]
GHS Hazard Statements	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[1]
Signal Word	Warning	[2][3]
Appearance	Colorless to light orange to yellow clear liquid	

## Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **2-Bromo-4-methylpyrimidine** to prevent exposure.[4]

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles with side-shields or a face shield.	To protect eyes from splashes and irritation.[4][5]
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber, nitrile rubber).	To prevent skin contact and irritation.[4]
Body Protection	Standard laboratory coat.	To protect clothing and skin from contamination.[4]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood.	To avoid inhalation of vapors which may cause respiratory irritation.[4][5]

# Operational Plan for Handling 2-Bromo-4-methylpyrimidine

Proper handling procedures are crucial to minimize risk and ensure the integrity of the compound.

## Preparation

- Ensure that a safety shower and eyewash station are readily accessible and in good working order.
- Work in a well-ventilated area, preferably within a chemical fume hood.[\[4\]](#)[\[5\]](#)
- Have all necessary PPE donned correctly before handling the chemical.
- Prepare all necessary equipment and reagents before starting the procedure to minimize movement and potential for spills.

## Handling

- Avoid direct contact with skin and eyes.[\[3\]](#)
- Do not breathe in vapors or mists.[\[5\]](#)
- Wash hands thoroughly after handling.[\[5\]](#)
- Keep the container tightly closed when not in use.[\[6\]](#)
- Avoid mixing with strong oxidizing agents and strong acids.[\[5\]](#)

## Storage

- Store in a cool, dry, and well-ventilated area.[\[6\]](#)[\[7\]](#)
- Keep the container tightly sealed.[\[5\]](#)[\[6\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[5\]](#)

## Disposal Plan

The disposal of **2-Bromo-4-methylpyrimidine** and any contaminated materials must be handled as hazardous waste in accordance with all federal, state, and local regulations.<sup>[4]</sup>

## Waste Segregation and Collection

- All materials contaminated with **2-Bromo-4-methylpyrimidine** must be classified as hazardous waste.<sup>[4]</sup>
- Do not mix this waste with other incompatible waste streams.<sup>[4]</sup>
- Collect all waste in a designated, properly sealed, and clearly labeled hazardous waste container.<sup>[4]</sup> The container should be made of a compatible material.

## Containerization and Labeling

- The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name, "**2-Bromo-4-methylpyrimidine**".<sup>[4]</sup>
- Ensure the container is kept closed except when adding waste.

## Storage and Disposal

- Store the sealed waste container in a designated, well-ventilated, and secure area.<sup>[4]</sup>
- Dispose of the contents and container through a licensed hazardous waste management company.<sup>[5][6][7]</sup> High-temperature incineration is a typical disposal method for such compounds.<sup>[4]</sup>

## Emergency Procedures

### Spills

- Small Spills: For small spills, absorb the material with an inert, non-combustible absorbent such as vermiculite or sand.<sup>[4]</sup> Place the absorbed material into a sealed container for disposal.

- Large Spills: In the event of a large spill, immediately evacuate the area and contact your institution's Environmental Health and Safety (EHS) department.[\[4\]](#)

## Skin Contact

- Immediately wash the affected area with plenty of soap and water.[\[7\]](#)
- Remove contaminated clothing.
- If skin irritation persists, seek medical attention.[\[3\]](#)[\[5\]](#)

## Eye Contact

- Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[3\]](#)[\[5\]](#)[\[7\]](#)
- Remove contact lenses if present and easy to do.
- Seek immediate medical attention.[\[3\]](#)[\[5\]](#)

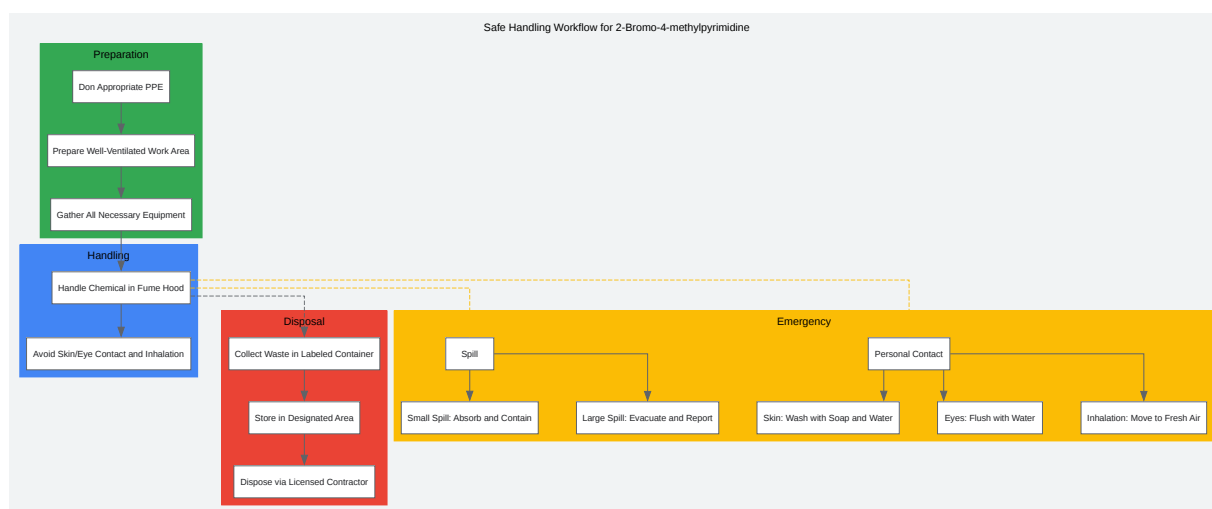
## Inhalation

- Move the affected person to fresh air.[\[3\]](#)[\[5\]](#)[\[7\]](#)
- If breathing is difficult, provide oxygen.
- If the person is not breathing, give artificial respiration.
- Seek medical attention.[\[3\]](#)

## Ingestion

- Do NOT induce vomiting.
- Rinse mouth with water.[\[5\]](#)
- Never give anything by mouth to an unconscious person.
- Call a physician or poison control center immediately.[\[5\]](#)

## Safe Handling Workflow



[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe handling and disposal of **2-Bromo-4-methylpyrimidine**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-Bromo-4-methylpyrimidine, 97% 25 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 2. 2-Bromo-4-methylpyridine 97 4926-28-7 [sigmaaldrich.com]
- 3. assets.thermofisher.com [assets.thermofisher.com]
- 4. benchchem.com [benchchem.com]
- 5. fishersci.com [fishersci.com]
- 6. sds.fluorochem.co.uk [sds.fluorochem.co.uk]
- 7. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Bromo-4-methylpyrimidine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1278442#personal-protective-equipment-for-handling-2-bromo-4-methylpyrimidine]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)